

dealing with sec-Butyl acrylate's flammability and reactivity

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Compound of Interest

Compound Name: *sec-Butyl acrylate*

Cat. No.: B146066

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Technical Support Center: sec-Butyl Acrylate Safety

This guide provides essential safety information for researchers, scientists, and drug development professionals working with **sec-Butyl acrylate**, focusing on its flammability and reactivity hazards.

Flammability and Reactivity Data

sec-Butyl acrylate is a flammable liquid and vapor that can undergo hazardous polymerization.^{[1][2]} Understanding its physical properties is critical for safe handling.

Property	Value
Flash Point	29°C to 41°C (84.2°F to 105.8°F) ^{[3][4]}
Autoignition Temperature	267°C to 292°C (513°F to 558°F) ^{[3][4][5]}
Lower Explosive Limit (LEL)	1.3% to 1.5% by volume in air ^{[3][4][5][6][7]}
Upper Explosive Limit (UEL)	9.4% to 9.9% by volume in air ^{[3][4][5][6][7]}
Vapor Density	4.42 (Heavier than air) ^[6]
Appearance	Clear, colorless liquid with a sharp, fruity odor ^[6] ^[8]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common issues and questions that may arise during experimentation with **sec-Butyl acrylate**.

Question: What are the primary hazards of working with **sec-Butyl acrylate**?

Answer: The primary hazards are its flammability and its potential for uncontrolled, violent polymerization.^{[9][10]} Vapors are heavier than air and can travel to an ignition source and flash back.^[10] The substance can polymerize explosively when heated, exposed to light, or if the stabilizing inhibitor is depleted.^{[5][6][9]}

Question: What are the signs of hazardous polymerization?

Answer: Signs of hazardous polymerization include a noticeable increase in temperature, a change in viscosity (thickening), or the presence of a solid mass. If polymerization begins in a closed container, it can generate gases that may cause the container to rupture violently.^[9]

Question: My container of **sec-Butyl acrylate** feels warm. What should I do?

Answer: A warm container is a critical sign of potential runaway polymerization. Immediately evacuate the area and notify safety personnel. If it can be done safely from a distance, cool the container with a water spray.^{[10][11]} Fight advanced fires from a protected location, as heated containers can explode.^[11]

Question: What materials are incompatible with **sec-Butyl acrylate**?

Answer: Avoid contact with strong oxidizing agents (like peroxides, nitrates, and perchlorates), strong acids, strong bases, and radical initiators.^{[2][6][10]} Contact with these materials can trigger a hazardous reaction, including violent polymerization and fire.^{[6][10]}

Question: The inhibitor level in my **sec-Butyl acrylate** is low. Is it still safe to use?

Answer: No. The inhibitor (often Monomethyl Ether of Hydroquinone - MEHQ) is crucial for preventing spontaneous polymerization.^{[4][8]} If the inhibitor is depleted, the risk of a hazardous

reaction increases significantly.[2][11] Contaminated monomer may be unstable; an additional inhibitor may need to be added.[11]

Question: How should I store **sec-Butyl acrylate** to ensure stability?

Answer: Store in a cool, dry, well-ventilated area away from heat, direct sunlight, and ignition sources.[12][13] The stabilizer is only effective in the presence of oxygen, so containers should never be stored under an inert gas atmosphere.[9] Maintain a vapor space with 5% to 21% oxygen (air) in the container.[11][14]

Experimental Protocols

Adherence to strict protocols is mandatory when handling **sec-Butyl acrylate**.

Standard Handling and Personal Protective Equipment (PPE)

- Ventilation: Always handle **sec-Butyl acrylate** in a chemical fume hood or a well-ventilated area to keep vapor concentrations below exposure limits.[13] Use explosion-proof ventilation systems.[11][14]
- Ignition Sources: Eliminate all potential ignition sources, including open flames, sparks, hot surfaces, and static discharge.[6][12]
- Grounding: Ground and bond all containers and transfer equipment to prevent the buildup of static electricity.[6][7] Use non-sparking tools for all operations.[12]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.[2][3]
 - Hand Protection: Use chemical-resistant gloves (e.g., butyl-rubber).[11] Immediately replace gloves if they show signs of degradation.[11]
 - Body Protection: Wear a lab coat, and consider a chemically resistant apron or impervious clothing for larger quantities.[11][14]

- Respiratory Protection: If ventilation is inadequate or for emergency situations, use a NIOSH-approved respirator.[10]

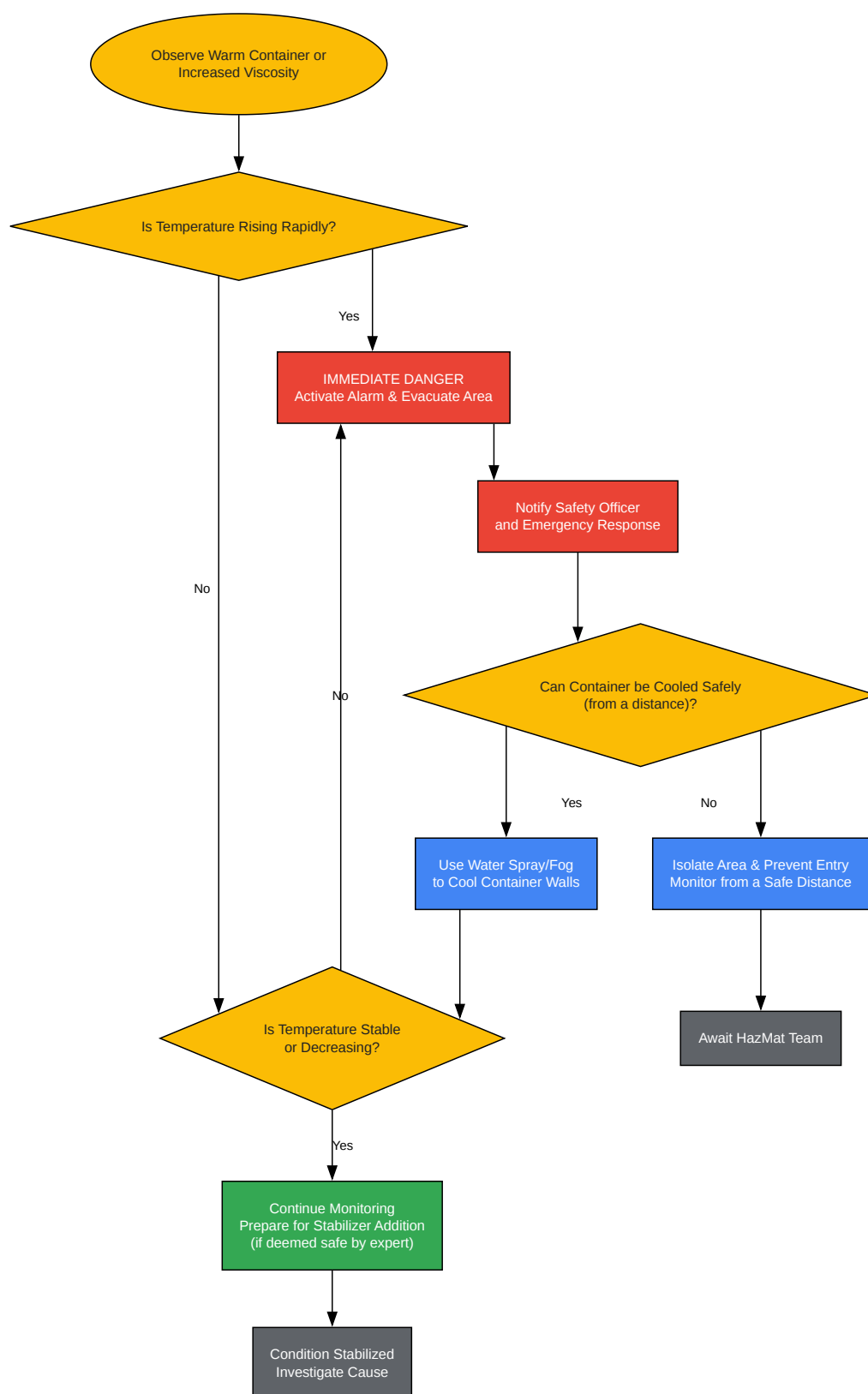
Emergency Procedures: Spills and Fires

- Small Spill Response:
 - Evacuate non-essential personnel and eliminate all ignition sources.[10]
 - Absorb the spill with a non-combustible material like dry earth, sand, or vermiculite.[6][10]
Do not use combustible absorbents.
 - Using non-sparking tools, collect the absorbed material and place it in a sealed, labeled container for hazardous waste disposal.[6][12]
 - Ventilate the area and wash the spill site after cleanup is complete.[10]
- Large Spill Response:
 - Isolate the spill area for at least 50 meters (150 feet) in all directions.[6]
 - Consider an initial downwind evacuation for at least 300 meters (1000 feet).[6]
 - Dike the spill far ahead of the liquid to prevent it from entering waterways or sewers.[12]
 - A vapor-suppressing foam may be used to reduce vapors.[6][12]
- Fire Response:
 - Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), alcohol-resistant foam, or a water spray.[1][3][15]
 - Unsuitable Extinguishing Media: Do not use a solid stream of water, as it may scatter and spread the fire.[1][7]
 - Firefighting Actions: For large fires, use a water spray or fog; use of water may be inefficient.[6] If possible and safe, move undamaged containers from the fire area.[6] Cool fire-exposed containers with flooding quantities of water from a distance to prevent them

from exploding.[7][8] Vapors may be uninhibited and polymerize in vents, causing blockage.[5]

Visual Workflow and Logic Diagrams

The following diagrams illustrate key decision-making processes for handling **sec-Butyl acrylate** safely.





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References

- 1. Mobile [my.chemius.net]
- 2. fishersci.com [fishersci.com]
- 3. sasoltechdata.com [sasoltechdata.com]
- 4. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 5. ICSC 0400 - BUTYL ACRYLATE [chemicalsafety.ilo.org]
- 6. BUTYL ACRYLATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]
- 7. data.nts.gov [data.nts.gov]
- 8. Butyl Acrylate | C₇H₁₂O₂ | CID 8846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. download.basf.com [download.basf.com]
- 10. nj.gov [nj.gov]
- 11. tasnee.com [tasnee.com]
- 12. bharatpetroleum.in [bharatpetroleum.in]
- 13. Understanding Butyl Acrylate: production, applications, and storage - Tzgroup [tzgroupusa.com]
- 14. tasnee.com [tasnee.com]
- 15. cpachem.com [cpachem.com]
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